

physical and chemical properties of Tributyl(vinyl)tin

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Compound of Interest

Compound Name: Tributyl(vinyl)tin

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Tributyl(vinyl)tin: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tributyl(vinyl)tin, an organotin compound with the chemical formula $C_{14}H_{30}Sn$, is a versatile and widely utilized reagent in organic synthesis.^{[1][2]} This colorless to pale yellow liquid is particularly recognized for its critical role as a vinyl anion equivalent in palladium-catalyzed cross-coupling reactions, most notably the Stille coupling.^{[1][2][3]} Its stability and reactivity have made it an invaluable tool for the formation of carbon-carbon bonds in the synthesis of complex organic molecules, including pharmaceuticals and novel materials.^{[2][3]} This guide provides an in-depth overview of the physical and chemical properties of **tributyl(vinyl)tin**, detailed experimental protocols for its synthesis and application, and essential safety and handling information.

Physical and Chemical Properties

Tributyl(vinyl)tin is a stable organotin compound characterized by a set of distinct physical and chemical properties that are crucial for its handling and application in synthetic chemistry.^[2]

Tabulated Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₁₄ H ₃₀ Sn	[1][3]
Molecular Weight	317.10 g/mol	[1][3]
Appearance	Clear, colorless to pale yellow liquid	[1][3][4]
Density	1.085 g/mL at 25 °C	[3][4][5]
Melting Point	< 0 °C	[3][4][6]
Boiling Point	104-106 °C at 3.5 mmHg	[3][4][5]
Flash Point	43 °C (109.4 °F) - closed cup	[3]
Refractive Index	n _{20/D} 1.478	[4][5][6]
Solubility	Insoluble in water; soluble in chloroform; sparingly soluble in ethyl acetate.	[3][5][7]

Spectroscopic Data

Spectroscopic analysis is essential for the characterization and purity assessment of **tributyl(vinyl)tin**. Key spectroscopic data are available from various sources.

- ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry data for **tributyl(vinyl)tin** are available in spectral databases, which can be used for structural confirmation.[8][9]

Synthesis and Reactivity

Synthesis of Tributyl(vinyl)tin

The primary method for the synthesis of **tributyl(vinyl)tin** involves the reaction of a Grignard reagent with a tributyltin halide.[3][4][10]

Experimental Protocol: Synthesis via Grignard Reaction[3][7]

- **Preparation of Vinylmagnesium Bromide:** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and nitrogen inlet, magnesium turnings are suspended in anhydrous tetrahydrofuran (THF). A solution of vinyl bromide in anhydrous THF is added dropwise to initiate the Grignard reaction. The mixture is typically stirred until the magnesium is consumed.
- **Reaction with Tributyltin Chloride:** The freshly prepared vinylmagnesium bromide solution is cooled to 0 °C. A solution of tributyltin chloride in anhydrous THF is then added dropwise.
- **Workup and Purification:** After the addition is complete, the reaction is stirred at room temperature for several hours. The reaction is then quenched by the slow addition of a saturated aqueous ammonium chloride solution. The aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is purified by vacuum distillation to yield pure **tributyl(vinyl)tin**.

An alternative laboratory-scale synthesis involves the hydrostannylation of acetylene with tributyltin hydride.^{[2][10]}

Chemical Reactivity and Key Applications

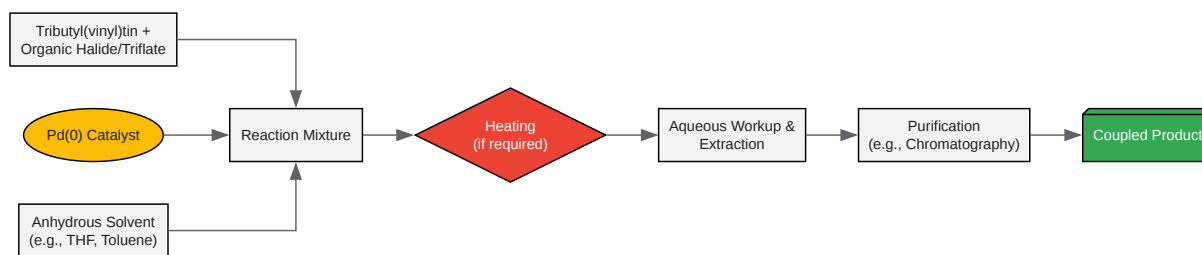
Tributyl(vinyl)tin is a cornerstone reagent in palladium-catalyzed cross-coupling reactions, serving as an effective vinyl group donor.^{[3][6]}

2.2.1. The Stille Coupling Reaction

The most prominent application of **tributyl(vinyl)tin** is in the Stille coupling reaction, which forms a carbon-carbon bond by coupling the organotin compound with an organic halide or triflate in the presence of a palladium catalyst.^{[1][2][3]} This reaction is highly valued for its tolerance of a wide range of functional groups.^[3]

- **Reaction with Aryl Halides/Triflates:** Yields substituted styrenes.^[3]
- **Reaction with Vinyl Halides/Triflates:** Produces conjugated dienes.^[3]

Logical Workflow of the Stille Coupling Reaction

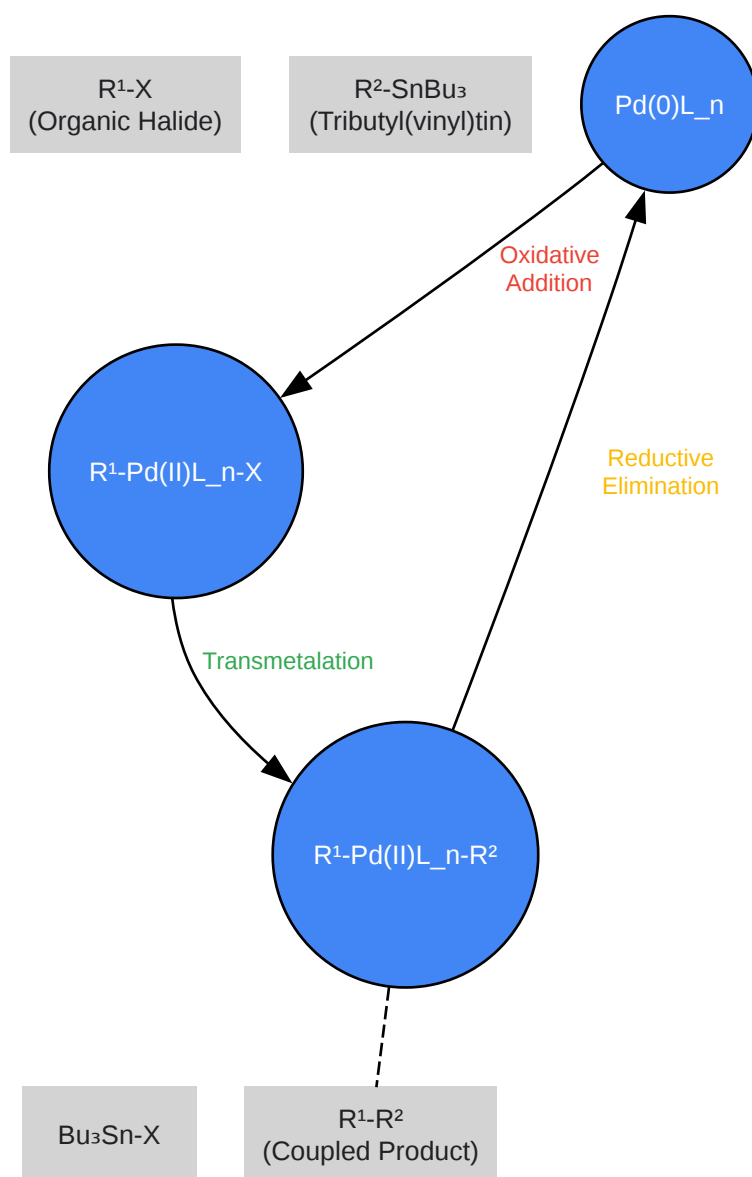


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Caption: General workflow for a Stille coupling reaction using **tributyl(vinyl)tin**.

Catalytic Cycle of the Stille Reaction

The mechanism of the Stille reaction proceeds through a catalytic cycle involving a palladium catalyst.^[11]



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Caption: The catalytic cycle of the Stille cross-coupling reaction.

Experimental Protocol: Stille Coupling of an Aryl Bromide[11]

- **Reaction Setup:** A flame-dried Schlenk flask is charged with the aryl bromide (1.0 eq.), **tributyl(vinyl)tin** (1.1-1.2 eq.), a palladium catalyst (e.g., $\text{Pd(PPh}_3)_4$, 2-5 mol%), and an anhydrous solvent (e.g., toluene or THF) under an inert atmosphere (argon or nitrogen).

- **Reaction Execution:** The reaction mixture is heated to reflux with vigorous stirring. The progress of the reaction is monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup and Purification:** Upon completion, the reaction is cooled to room temperature and diluted with an organic solvent like ethyl acetate. The mixture is then washed with aqueous potassium fluoride to remove tin byproducts, followed by a brine wash. The organic layer is dried, filtered, and concentrated. The crude product is purified by column chromatography on silica gel.

Safety, Handling, and Toxicology

Tributyl(vinyl)tin is a hazardous substance and requires careful handling in a well-ventilated fume hood.[\[12\]](#)[\[13\]](#)

Hazard Identification[\[15\]](#)[\[16\]](#)[\[17\]](#)

- **Toxicity:** Toxic if swallowed and harmful in contact with skin.[\[13\]](#)[\[14\]](#) Organotin compounds can have endocrine-disrupting properties and may cause reproductive and developmental toxicity.[\[1\]](#)[\[2\]](#)
- **Irritation:** Causes skin and serious eye irritation.[\[13\]](#)
- **Organ Damage:** Causes damage to organs through prolonged or repeated exposure.[\[13\]](#)[\[15\]](#)
- **Flammability:** Flammable liquid and vapor.[\[15\]](#)
- **Environmental Hazard:** Very toxic to aquatic life with long-lasting effects.[\[13\]](#)

Recommended Safety Precautions[\[14\]](#)[\[15\]](#)

- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves, safety goggles, and a lab coat.[\[12\]](#)
- **Ventilation:** Use only in a well-ventilated area, preferably a chemical fume hood.[\[12\]](#)
- **Handling:** Avoid contact with skin, eyes, and clothing.[\[12\]](#) Do not breathe vapor or mist.[\[13\]](#) Wash hands thoroughly after handling.[\[13\]](#)

- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.[12][13] Keep containers tightly closed.[12]
- **Spill Management:** In case of a spill, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[12] Prevent entry into waterways.[4]

First Aid Measures[6][15]

- **Inhalation:** Move the person to fresh air. Seek immediate medical attention.[4]
- **Skin Contact:** Remove contaminated clothing and wash the skin thoroughly with soap and water. Seek medical attention if irritation persists.[4]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4][13]
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[4][13]

Conclusion

Tributyl(vinyl)tin is a powerful synthetic tool, particularly in the realm of palladium-catalyzed cross-coupling reactions. Its utility in constructing complex molecular architectures makes it indispensable in pharmaceutical and materials science research.[2][3] However, its significant toxicity necessitates strict adherence to safety protocols to ensure the well-being of researchers and minimize environmental impact.[3][14] A thorough understanding of its properties, reactivity, and handling requirements is paramount for its effective and safe utilization in the laboratory.

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